

An In-depth Technical Guide to N-(Trifluoroacetyl)glycine (TFA-Gly-OH)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TFA-Gly-OH

Cat. No.: B554644

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(Trifluoroacetyl)glycine, commonly abbreviated as **TFA-Gly-OH**, is a derivative of the amino acid glycine. It is formally the product of the condensation of glycine's amino group with the carboxyl group of trifluoroacetic acid (TFA)[1][2]. This compound serves as a crucial building block and intermediate in various fields, most notably in peptide synthesis and medicinal chemistry. The incorporation of the trifluoroacetyl group provides a means to temporarily protect the N-terminus of glycine during chemical reactions and introduces a trifluoromethyl moiety, a feature known to enhance the metabolic stability and bioavailability of pharmaceutical compounds[3]. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **TFA-Gly-OH**.

Chemical Structure and Identification

TFA-Gly-OH is characterized by a glycine backbone with its amino group acylated by a trifluoroacetyl group. This structure makes it a valuable reagent for introducing both the glycine scaffold and the trifluoroacetyl moiety into target molecules[3].

Table 1: Chemical Identifiers for **TFA-Gly-OH**

Identifier	Value	Source(s)
CAS Number	383-70-0	[1][4][5]
Molecular Formula	C ₄ H ₄ F ₃ NO ₃	[1][5]
Molecular Weight	171.07 g/mol	[1][3]
IUPAC Name	2-[(2,2,2-trifluoroacetyl)amino]acetic acid	[2]
Synonyms	N-(Trifluoroacetyl)glycine, TFA-Glycine, 2-(2,2,2-Trifluoroacetamido)acetic acid	[1]
InChI Key	IFAXXCBMQJNCCF-UHFFFAOYSA-N	[3][4][5]

| SMILES | C(C(=O)O)NC(=O)C(F)(F)F |[1] |

Physicochemical Properties

The physical and chemical properties of **TFA-Gly-OH** are summarized below. These properties are essential for its handling, storage, and application in various experimental setups.

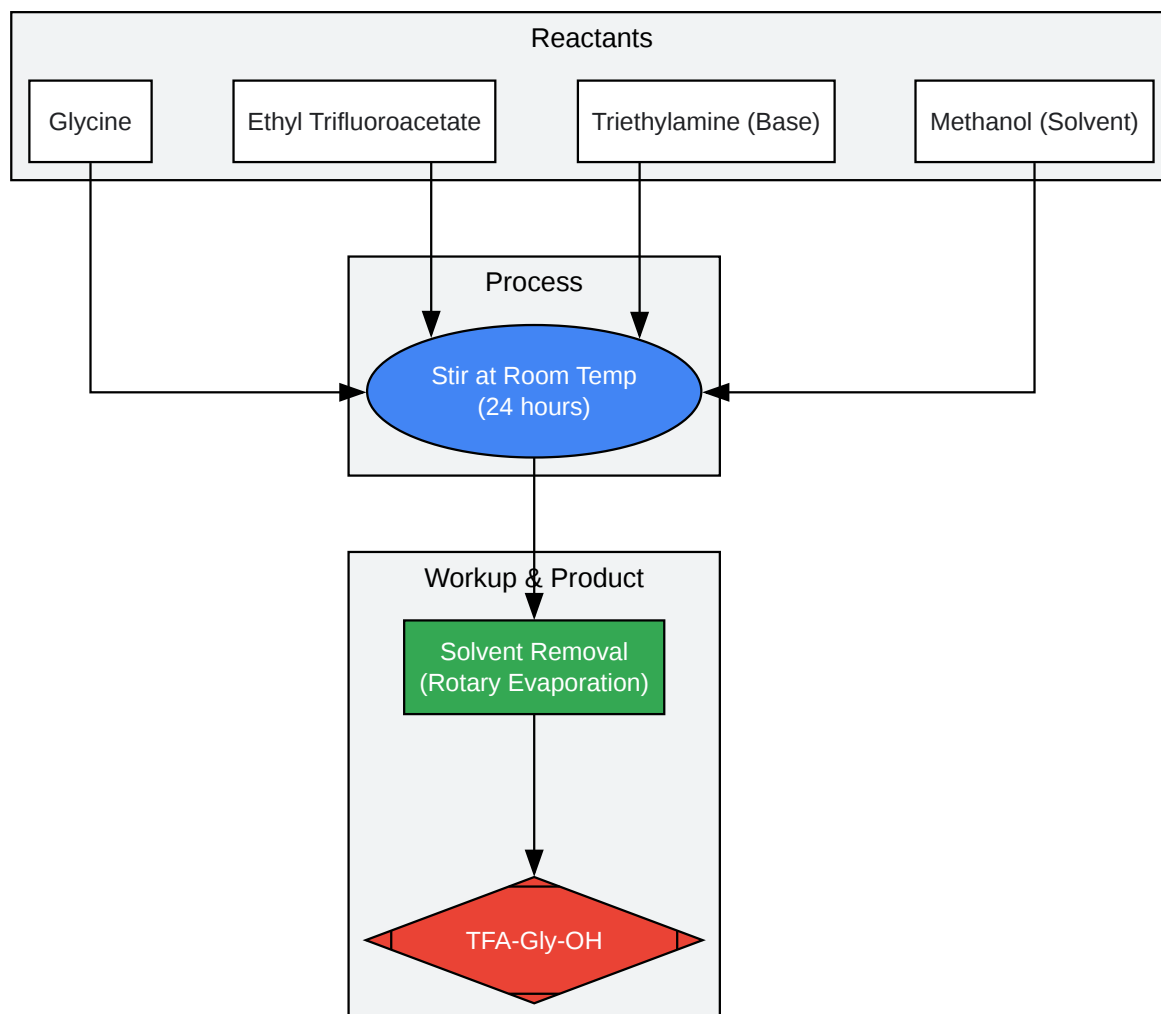
Table 2: Physicochemical Properties of **TFA-Gly-OH**

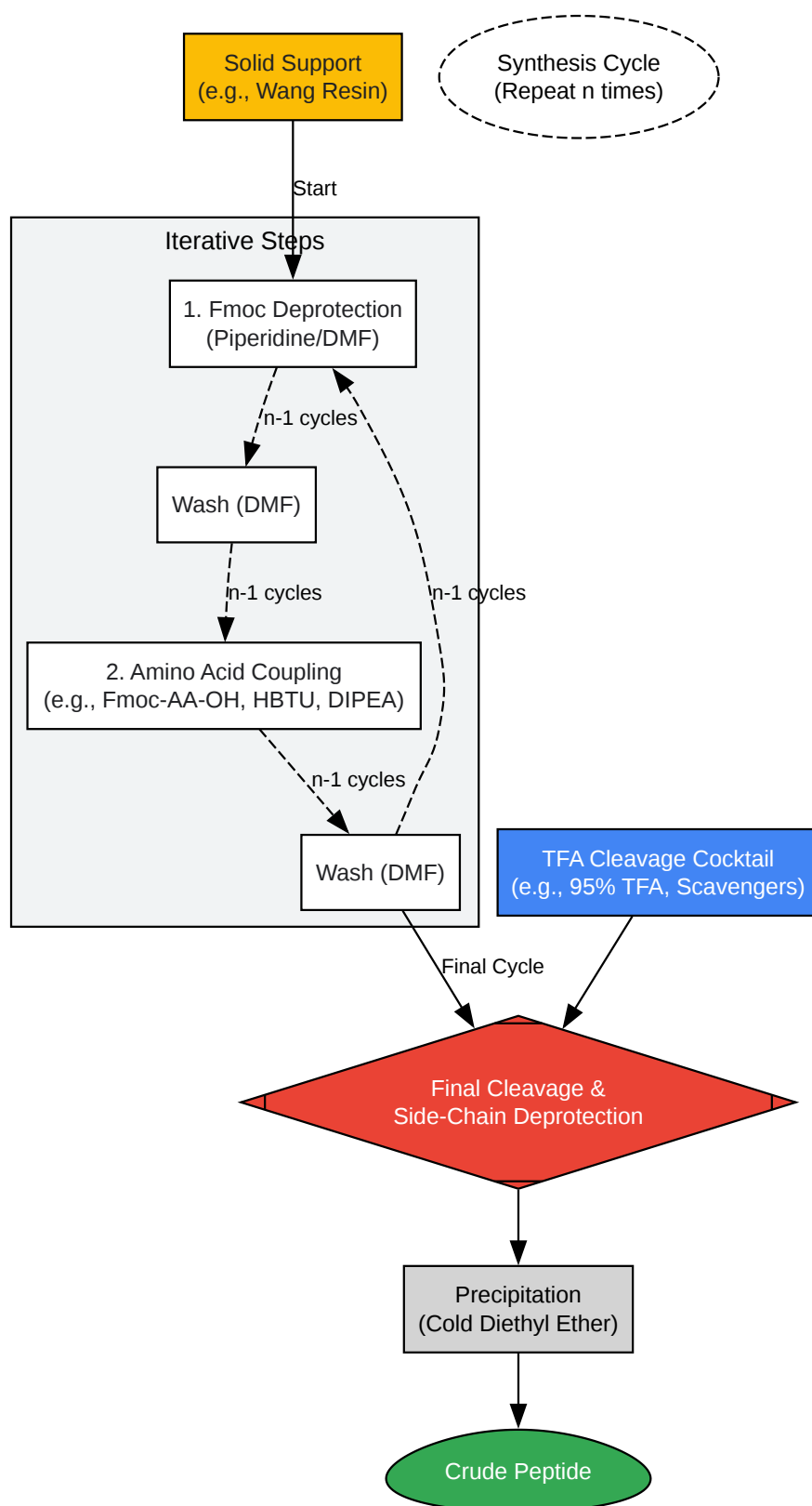
Property	Value	Source(s)
Appearance	White solid / crystalline powder	[1]
Melting Point	120-121 °C	[1]
Boiling Point	291.6 °C	[1]
Density	1.534 g/cm ³	[1]
Flash Point	130 °C	[1]
pKa (Predicted)	2.99 ± 0.10	[1]
Solubility	Chloroform, DMSO	[1]
Storage Temperature	Room Temperature, sealed in dry conditions	[1]
logP (Octanol/Water)	-0.250 (Crippen Calculated)	[6]
Water Solubility (log ₁₀ WS)	-0.22 (Crippen Calculated)	[6]
Enthalpy of Vaporization	57.36 kJ/mol (Joback Calculated)	[6]

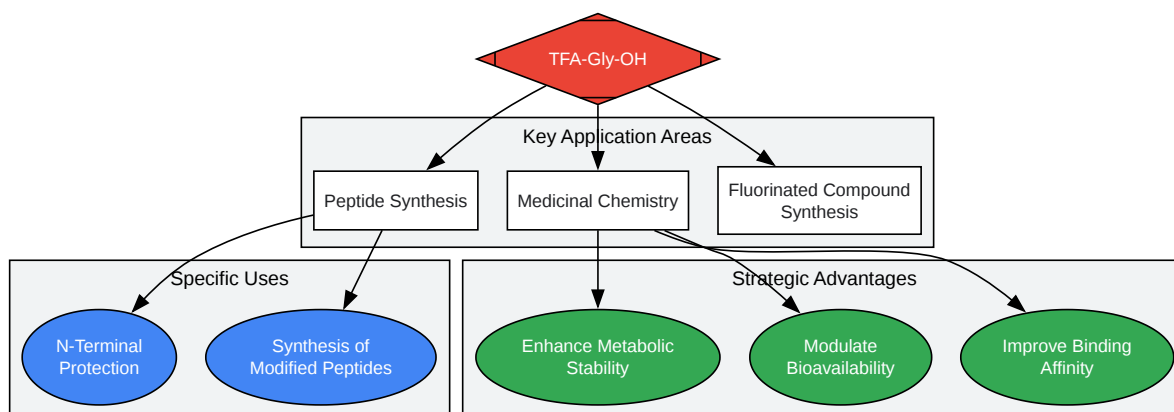
| Enthalpy of Fusion | 20.33 kJ/mol (Joback Calculated) |[6] |

Synthesis and Manufacturing

TFA-Gly-OH is typically synthesized through the trifluoroacetylation of glycine. A common and effective laboratory-scale method involves the reaction of glycine with an acylating agent like ethyl trifluoroacetate in the presence of a base.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(Trifluoroacetyl)glycine | 383-70-0 [chemicalbook.com]
- 2. N-(trifluoroacetyl)aminoacetic acid | C₄H₄F₃NO₃ | CID 136227 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. TFA-Gly-OH | 383-70-0 | Benchchem [benchchem.com]
- 4. N-Trifluoroacetyl glycine [webbook.nist.gov]
- 5. N-Trifluoroacetyl glycine [webbook.nist.gov]
- 6. N-Trifluoroacetyl glycine (CAS 383-70-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to N-(Trifluoroacetyl)glycine (TFA-Gly-OH)]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b554644#tfa-gly-oh-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com